

(Z)-RG-13022 (CAS 136831-48-6): A Technical Guide for Researchers

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Compound of Interest		
Compound Name:	(Z)-RG-13022	
Cat. No.:	B109681	Get Quote

(Z)-RG-13022 is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) tyrosine kinase. As a member of the tyrphostin family of compounds, it serves as a valuable tool for investigating the role of EGFR signaling in cellular processes such as proliferation, differentiation, and tumorigenesis. This guide provides a comprehensive overview of the technical data and experimental protocols associated with (Z)-RG-13022 for researchers, scientists, and drug development professionals.

Core Compound Information

Identifier	Value
IUPAC Name	(2Z)-2-cyano-3-(3,4-dimethoxyphenyl)-N- (pyridin-3-yl)acrylamide
Synonyms	RG-13022, Tyrphostin RG13022
CAS Number	136831-48-6
Molecular Formula	C17H15N3O3
Molecular Weight	309.32 g/mol

Mechanism of Action

(**Z)-RG-13022** functions as an ATP-competitive inhibitor of the EGFR tyrosine kinase domain. [1] By binding to the ATP pocket, it blocks the autophosphorylation of the receptor, a critical



step in the activation of downstream signaling cascades.[1] This inhibition leads to the suppression of key pathways involved in cell growth and survival, including the Ras-Raf-MEK-ERK (MAPK) and PI3K/Akt signaling pathways.[1]

Quantitative Biological Activity

The inhibitory activity of **(Z)-RG-13022** has been characterized in various in vitro assays. The following tables summarize the key quantitative data.

Table 1: In Vitro EGFR Inhibition

Assay	Cell Line/System	IC ₅₀
EGFR Autophosphorylation	Cell-free (immunoprecipitated EGFR)	4 μM[2][3][4][5][6]
EGFR Autophosphorylation	HER 14 cells	5 μM[3][6]
EGFR Kinase Activity	HT-22 neuronal cells	1 μM[1]

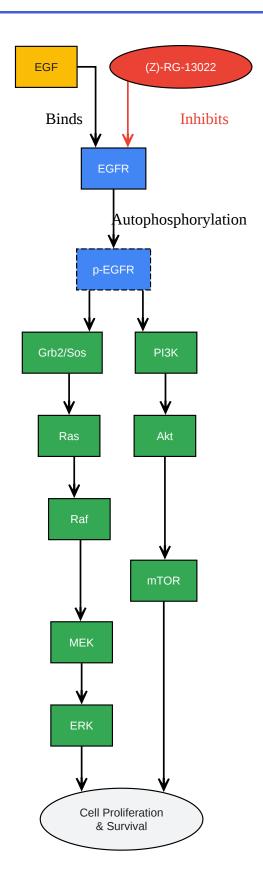
Table 2: Inhibition of Cell Proliferation and Growth

Assay	Cell Line	Stimulus	IC ₅₀
Colony Formation	HER 14	50 ng/mL EGF	1 μM[3][6]
DNA Synthesis	HER 14	50 ng/mL EGF	3 μM[3][6]
Colony Formation	MH-85	50 ng/mL EGF	7 μM[3][6]
DNA Synthesis	MH-85	50 ng/mL EGF	1.5 μM[3][6]
DNA Synthesis	HN5	Not Specified	11 μΜ

Signaling Pathway Inhibition

(Z)-RG-13022's inhibition of EGFR autophosphorylation prevents the recruitment and activation of downstream signaling molecules, effectively blocking pro-proliferative and anti-apoptotic signals.





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EGFR Signaling Pathway Inhibition by (Z)-RG-13022.



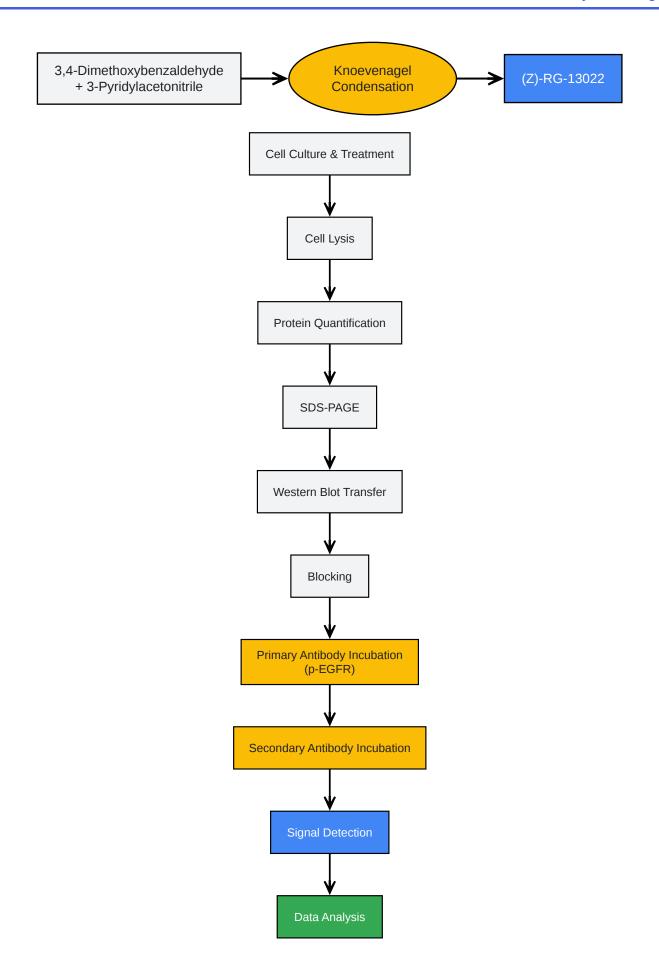
Experimental Protocols

Detailed methodologies for key experiments are provided below.

Synthesis of (Z)-RG-13022

While a detailed, step-by-step synthesis protocol for **(Z)-RG-13022** is not readily available in the public domain, it belongs to the tyrphostin class of compounds, which are benzylidene malononitrile derivatives. The general synthesis involves a Knoevenagel condensation of a substituted benzaldehyde with a malononitrile derivative.







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